Application Note: Protocol for CTC Staining of Marine Bacterioplankton

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Compound of Interest	
Compound Name:	*5-Cyano-2,3-di-(p-tolyl)tetrazolium bromide*
CAS No.:	*102568-69-4*
Cat. No.:	*B180034*

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Executive Summary

This guide details the protocol for using 5-cyano-2,3-ditolyl tetrazolium chloride (CTC) to enumerate actively respiring bacterioplankton in marine environments.[1] Unlike nucleic acid stains (e.g., DAPI, SYBR Green) that enumerate total cell abundance, CTC acts as a "vital stain," distinguishing metabolically active cells from dormant or dead populations.

Key Application: Differentiation of the "active" fraction of the microbial loop in oligotrophic vs. coastal waters. Methodological Basis: Redox-dependent reduction of soluble CTC to insoluble, fluorescent CTC-formazan (CTF) by the Electron Transport System (ETS).

Mechanistic Principles & Critical Variables

The Redox Mechanism

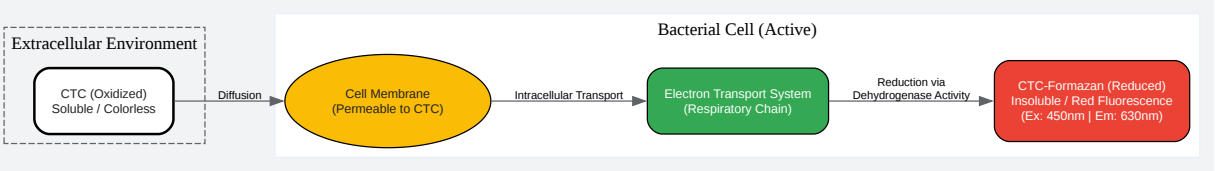
CTC is a monotetrazolium salt. In its oxidized state, it is soluble and non-fluorescent.[2] Upon entering a cell with an active Electron Transport System (ETS), it acts as an artificial electron

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acceptor. Dehydrogenases and ETS components reduce CTC to CTC-formazan (CTF), which precipitates intracellularly as insoluble, red-fluorescent crystals.

Expert Insight: Because CTC competes with oxygen for electrons, the reaction is sensitive to oxygen tension, though it functions effectively in aerobic marine samples. However, CTC is toxic to bacteria over long exposures (inhibiting protein synthesis); therefore, it measures instantaneous potential activity, not growth capability.

Mechanism Diagram



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Caption: Pathway of CTC reduction.[2][3][4] Soluble CTC enters the cell and is reduced by the ETS to form fluorescent CTF precipitates.[4]

Materials & Reagents

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Reagent/Equipment	Specification	Purpose
CTC Solid	5-cyano-2,3-ditolyl tetrazolium chloride	Redox Dye.[1][2][3][5] Store desiccated at -20°C.
CTC Stock Solution	50 mM in sterile MQ water	Working stock. Prepare fresh daily or store frozen <1 week.
Counter-stain	SYBR Green I (Flow Cytometry) or DAPI (Microscopy)	Total cell enumeration.
Fixative	Paraformaldehyde (PFA) 1-2% final conc.	Stops reaction and preserves cells.
Flow Cytometer	488 nm Laser (Argon)	Detects CTF (Red) and SYBR (Green).
Microscope	Epifluorescence, >100x Oil Objective	Blue excitation filter set (e.g., Olympus U-MWB).
Filters	0.2 µm Polycarbonate (Black)	For microscopy concentration.[2]

Experimental Protocols

Protocol A: High-Throughput Flow Cytometry (Recommended)

Based on Sieracki et al. (1999) and Sherr et al. (1999).[6]

Workflow Logic: Flow cytometry offers superior quantification of the "dim" active population that is often missed by the human eye in microscopy.

- Sample Collection: Collect seawater in acid-washed, sterile bottles. Process immediately (within 30 mins) to prevent "bottle effects."
- CTC Addition:
  - Add CTC Stock (50 mM) to the sample to achieve a final concentration of 5 mM.

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- Note: In highly oligotrophic waters, 2-3 mM may suffice, but 5 mM is the standard saturation point.

- Incubation:
  - Incubate in the dark at in situ temperature.
  - Time: 1 to 2 hours.
  - Optimization: Run a time course (30, 60, 90, 120 min) for your specific environment. Signal usually plateaus at 60-90 min.
- Counter-staining (Total Counts):
  - Add SYBR Green I (1:10,000 final) or SYTO 13 (5 µM).
  - Incubate for 15 mins in the dark.
- Analysis (Run Fresh):
  - Run samples immediately on the flow cytometer.
  - Gating:
    - Total Cells: Trigger on Green Fluorescence (FL1) vs. Side Scatter (SSC).
    - Active Cells: Trigger on Red Fluorescence (FL3/FL4, >630 nm) vs. Side Scatter (SSC).
  - Note: If immediate analysis is impossible, fix with 1% PFA and freeze in liquid nitrogen, but fresh analysis yields the highest sensitivity.

Protocol B: Epifluorescence Microscopy (Visual Verification)

Based on Rodriguez et al. (1992).[6]

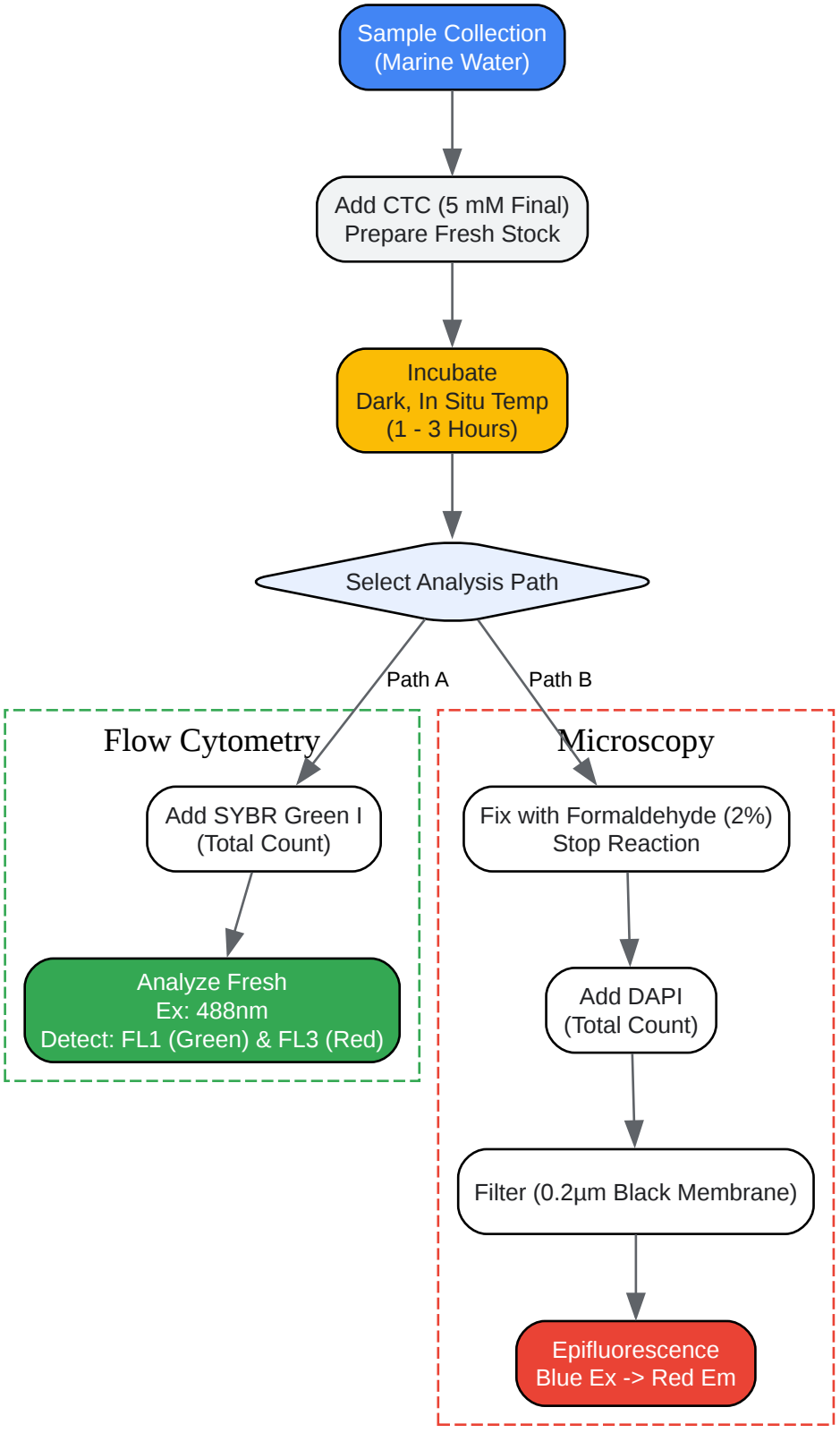
Workflow Logic: Used when flow cytometry is unavailable or to visually verify the intracellular deposition of formazan crystals.

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- Staining:
  - Add CTC (5 mM final) to 2-5 mL seawater sample.
  - Incubate 2-3 hours in the dark at in situ temperature.
- Fixation:
  - Add Formaldehyde (2% final concentration) to stop the reaction.
- Counter-staining:
  - Add DAPI (1 µg/mL final) and incubate for 10 mins.
- Filtration:
  - Filter sample onto a 0.2 µm black polycarbonate membrane.[2]
  - Use a 0.45 µm backing filter to ensure even distribution.
- Mounting:
  - Place filter on a slide with low-fluorescence immersion oil.
- Enumeration:
  - Total Count: UV Excitation (350 nm) -> Blue Emission (DAPI).
  - Active Count: Blue Excitation (480 nm) -> Red Emission (CTC-Formazan).[7]
  - Criteria: Count only cells with distinct red fluorescent intracellular crystals.

Experimental Workflow Diagram

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Caption: Dual workflow for Flow Cytometry (Path A) and Epifluorescence Microscopy (Path B).

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Data Analysis & Interpretation

Calculating % Active Cells

The primary metric derived is the percentage of the total community that is actively respiring.

Typical Values (Marine Context)

Environment	Typical % CTC+	Interpretation
Oligotrophic (Open Ocean)	< 5% - 10%	Most cells are dormant or starved; activity is episodic.
Coastal / Estuarine	10% - 40%	Higher nutrient availability supports higher respiration rates.
Sediment / Biofilms	> 50%	High density of metabolically active zones.

Troubleshooting Guide

- High Background/Noise: Usually due to abiotic reduction or autofluorescence. Solution: Run a "Killed Control" (pre-fix sample with formalin before adding CTC) to subtract non-biological signal.
- Fading Signal: CTF crystals are light-sensitive. Solution: Keep samples in the dark and minimize exposure time under the microscope objective.
- Low Counts: Incubation time too short or CTC concentration too low. Solution: Extend incubation to 3-4 hours (max) or verify CTC stock quality (should be colorless).

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